

4-Bromo-5-methoxy-2-methylaniline CAS number lookup

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Compound of Interest

Compound Name:	4-Bromo-5-methoxy-2-methylaniline
Cat. No.:	B116754

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Technical Guide: 4-Bromo-5-methoxy-2-methylaniline

CAS Number: 152626-77-2

A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Bromo-5-methoxy-2-methylaniline**, a substituted aniline of interest in chemical synthesis and potentially in drug discovery. This document consolidates available data on its chemical and physical properties, safety and handling, and insights into its synthesis. While direct biological applications and extensive experimental data for this specific compound are limited in publicly available literature, this guide also explores the relevance of its structural motifs in the broader context of medicinal chemistry.

Chemical and Physical Properties

4-Bromo-5-methoxy-2-methylaniline is a poly-substituted aromatic amine. The presence of a bromine atom, a methoxy group, and a methyl group on the aniline scaffold suggests its potential as a versatile intermediate for further chemical modifications. A summary of its key properties is presented below.

Property	Value	Source
CAS Number	152626-77-2	--INVALID-LINK--
Molecular Formula	C ₈ H ₁₀ BrNO	--INVALID-LINK--
Molecular Weight	216.08 g/mol	--INVALID-LINK--
IUPAC Name	4-bromo-5-methoxy-2-methylaniline	--INVALID-LINK--
Synonyms	5-Amino-2-bromo-4-methylanisole, 4-Bromo-5-methoxy-2-methyl-phenylamine	--INVALID-LINK--
Appearance	No data available	-
Boiling Point	No data available	-
Melting Point	No data available	-
Solubility	No data available	-
Density	No data available	-

Safety and Handling

A Safety Data Sheet (SDS) for **4-Bromo-5-methoxy-2-methylaniline** indicates that it should be handled with care in a laboratory setting.

Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.

- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF ON SKIN: Wash with plenty of water.
- IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Call a POISON CENTER/doctor if you feel unwell.
- Store in a well-ventilated place. Keep container tightly closed.
- Dispose of contents/container to an approved waste disposal plant.

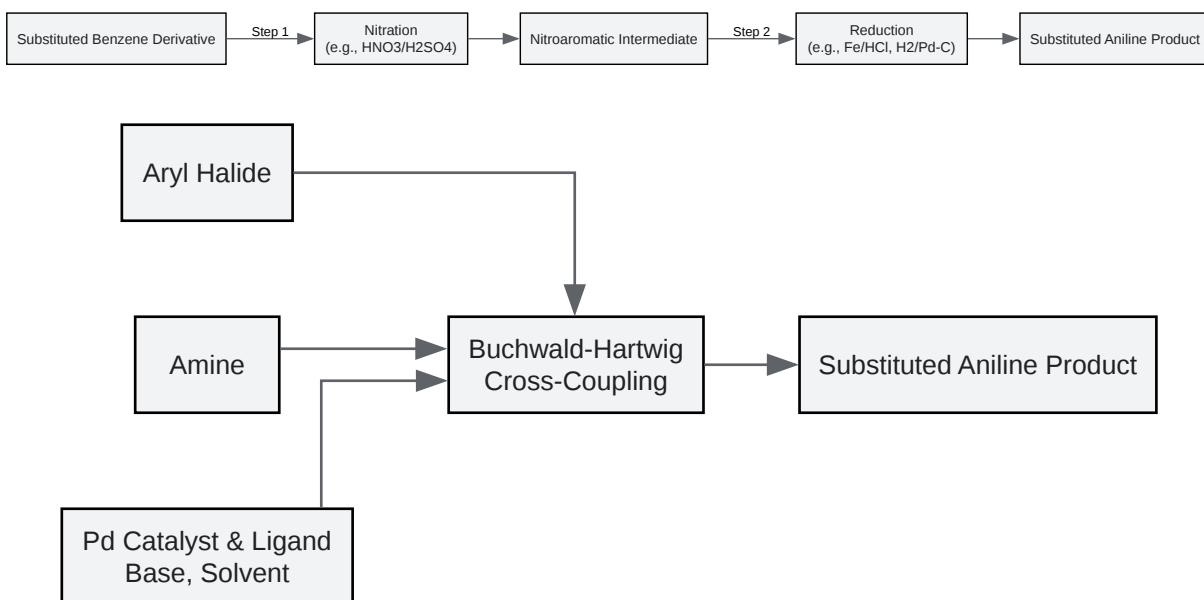
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-5-methoxy-2-methylaniline** is not readily available in peer-reviewed journals, general synthetic strategies for substituted anilines can be applied. The synthesis would likely involve the introduction of the bromo, methoxy, and amino functionalities onto a toluene or anisole backbone.

Two common approaches for the synthesis of substituted anilines are the reduction of nitroaromatics and palladium-catalyzed amination reactions.

General Workflow for Substituted Aniline Synthesis via Nitroarene Reduction

This is a classical and widely used method for preparing anilines. The general workflow involves the nitration of an aromatic precursor followed by the reduction of the nitro group.

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